

# (S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: (S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, properties, and synthesis of **(S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid**, a key chiral building block in the pharmaceutical industry. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

## Chemical Structure and Identification

**(S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid** is a carboxylic acid characterized by a stereocenter at the C2 position, a methoxy group, and two phenyl substituents at the C3 position.



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- To cite this document: BenchChem. [(S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b192990#s-2-hydroxy-3-methoxy-3-3-diphenylpropanoic-acid-structure-and-properties>]

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